

Essential Safety and Handling Guidance for Crisugabalin

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Compound of Interest

Compound Name: Crisugabalin

Cat. No.: B12431374

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Crisugabalin**. Given that **Crisugabalin** is a novel compound with limited publicly available safety data, a conservative approach to handling, based on guidelines for investigational and hazardous drugs, is strongly recommended.

Crisugabalin (HSK16149) is a selective GABA analog.^[1] In China, it was approved in May 2024 for treating diabetic peripheral neuropathic pain and in July 2024 for postherpetic neuralgia.^[1] As of 2023, it is in Phase III clinical trials in the United States.^[1] Due to its status as a new chemical entity, a comprehensive, publicly available Safety Data Sheet (SDS) with established Occupational Exposure Limits (OELs) is not yet available. Therefore, all handling procedures should be conducted with the utmost caution, assuming the compound is hazardous.

General Information

Compound Name	Crisugabalin
Synonyms	HSK16149
Mechanism of Action	Selective GABA analog, ligand of the $\alpha 2\delta$ subunit of voltage-gated calcium channels.
Therapeutic Use	Treatment of chronic pain, including diabetic peripheral neuropathic pain and postherpetic neuralgia. ^[1]
Physical Form	Solid, powder.

Personal Protective Equipment (PPE) Recommendations

The selection and use of PPE should be based on a thorough risk assessment of the specific procedures being performed. For a novel compound like **Crisugabalin**, it is prudent to adopt the PPE standards used for handling hazardous drugs.^{[2][3][4]}

PPE for Various Handling Scenarios

Activity	Required Personal Protective Equipment
Low-Quantity Weighing and Solution Preparation (in a ventilated enclosure)	Primary Protection: • Double chemo-rated gloves (ASTM D6978).[3][5] • Disposable gown with a solid front, long sleeves, and tight-fitting cuffs.[2][3] • Safety glasses with side shields or splash goggles.[3]Respiratory Protection: • Use of a certified chemical fume hood or biological safety cabinet is mandatory.
Higher-Quantity Handling and Bulk Processing	Primary Protection: • Double chemo-rated gloves (ASTM D6978).[3][5] • Impermeable disposable gown or coveralls ("bunny suit").[3][4] • Safety goggles and a full-face shield.[3]Respiratory Protection: • A NIOSH-approved respirator (e.g., N95 or higher) should be worn, especially if there is a risk of aerosolization and work is not conducted in a contained system.[5]
Administration and Animal Dosing	Primary Protection: • Double chemo-rated gloves (ASTM D6978).[3][5] • Disposable, fluid-resistant gown.[2][3] • Safety glasses with side shields or splash goggles.[3]
Spill Cleanup	Primary Protection: • Double chemo-rated gloves (ASTM D6978).[3][5] • Impermeable coveralls and shoe covers.[3][4] • Safety goggles and a full-face shield.[3]Respiratory Protection: • A NIOSH-approved respirator with particulate filters (e.g., N95 or higher) is required.
Waste Disposal	Primary Protection: • Single pair of chemo-rated gloves (ASTM D6978). • Disposable gown or lab coat.[2][3] • Safety glasses with side shields.[3]

Procedural Guidance for PPE Usage

Donning (Putting On) PPE

A systematic approach to donning PPE is crucial to ensure complete protection.

Step-by-Step Donning Procedure:

- **Hand Hygiene:** Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- **Gown:** Put on a disposable gown, ensuring it covers the torso from neck to knees and that the back is fully closed. Tie all ties.^[2]
- **Respiratory Protection (if required):** Put on the respirator, ensuring a tight seal around the nose and mouth. Perform a user seal check.
- **Eye and Face Protection:** Put on safety goggles and/or a face shield.
- **Gloves:** Don the first pair of gloves, pulling the cuffs over the gown's cuffs. Don the second pair of gloves over the first pair.

Doffing (Taking Off) PPE

The removal of PPE should be done carefully to prevent self-contamination.

Step-by-Step Doffing Procedure:

- **Outer Gloves:** Remove the outer pair of gloves. Be careful not to touch the outside of the gloves with bare skin.
- **Gown:** Untie the gown. Peel it away from the body, turning it inside out as you remove it. Roll it into a bundle and dispose of it in the designated waste container.
- **Hand Hygiene:** Perform hand hygiene.
- **Eye and Face Protection:** Remove goggles and/or face shield from the back to the front.
- **Respiratory Protection (if worn):** Remove the respirator without touching the front.
- **Inner Gloves:** Remove the inner pair of gloves.
- **Final Hand Hygiene:** Wash hands thoroughly with soap and water.

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate level of PPE when handling **Crisugabalin**.

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